

In-depth Technical Guide: N-(Mercaptomethyl)acetamide Stability and Storage

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Compound of Interest

Compound Name: N-(Mercaptomethyl)acetamide

Cat. No.: B15246215

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To the valued researchers, scientists, and drug development professionals,

This document addresses the topic of **N-(Mercaptomethyl)acetamide**, with a focus on its stability and recommended storage conditions. Following a comprehensive review of publicly available scientific literature and chemical databases, it is important to note that specific experimental data on the stability, degradation pathways, and detailed storage requirements for **N-(Mercaptomethyl)acetamide** is not readily available.

The compound, with the IUPAC name N-(sulfanylmethyl)acetamide, is indexed in chemical databases such as PubChem (CID 18401446) and is available from some chemical suppliers. However, a specific CAS number is not consistently cited, and detailed studies on its chemical behavior over time and under various environmental conditions have not been published.

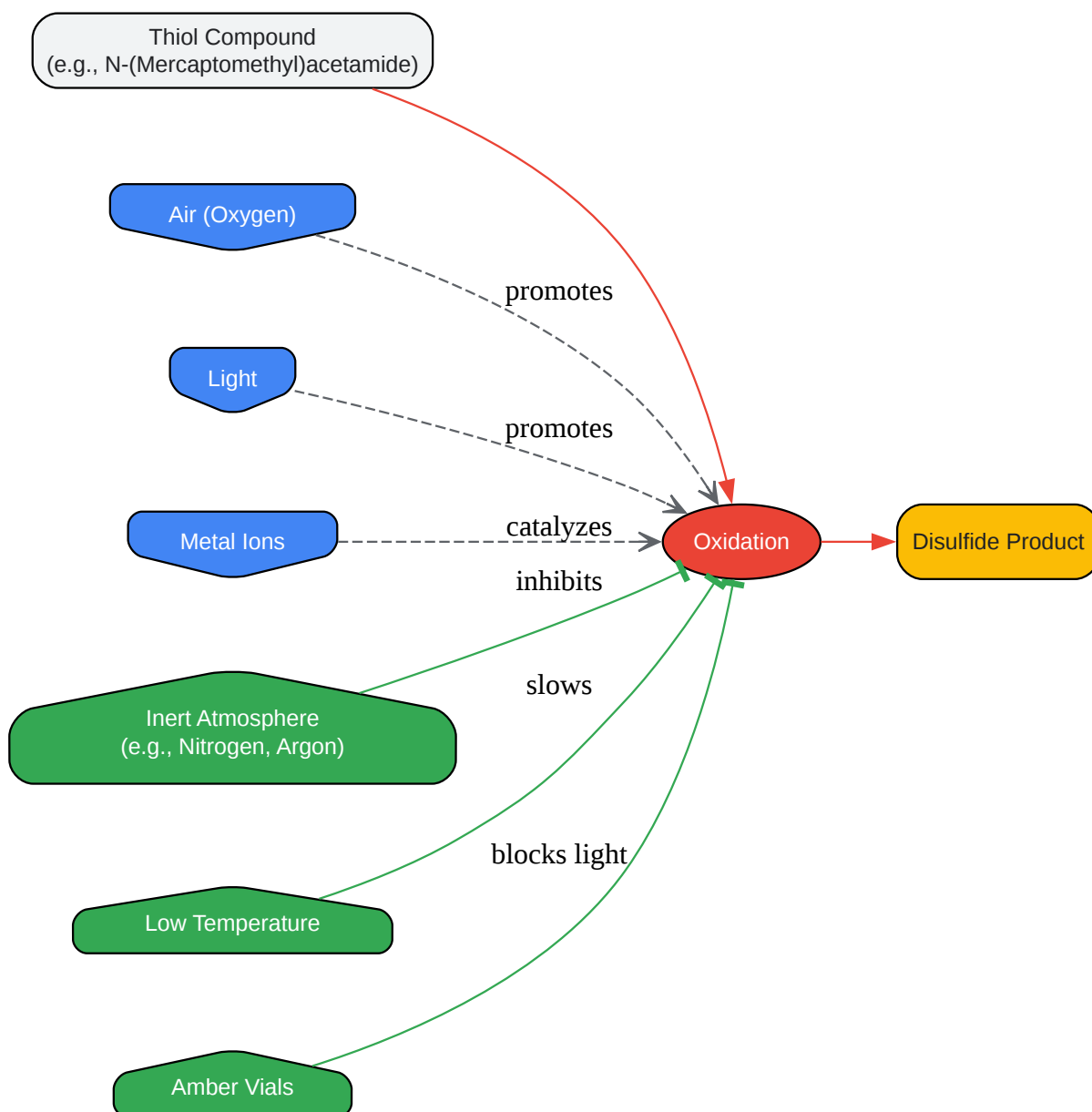
Distinction from a Similar Compound: N-(Methyl)mercaptoacetamide

It is crucial to distinguish **N-(Mercaptomethyl)acetamide** from a similarly named isomer, N-(Methyl)mercaptoacetamide (CAS Number: 20938-74-3). While both compounds share the same molecular formula (C_3H_7NOS) and molecular weight (105.16 g/mol), their structural arrangements are different, which will undoubtedly result in different chemical and physical properties, including stability. Information found for N-(Methyl)mercaptoacetamide, which is more extensively documented, should not be extrapolated to **N-(Mercaptomethyl)acetamide**.

General Considerations for Thiol-Containing Compounds

In the absence of specific data for **N-(Mercaptomethyl)acetamide**, general principles for the storage and handling of thiol-containing compounds can provide some guidance. Thiols are known to be susceptible to oxidation, especially in the presence of air (oxygen), light, and certain metal ions. This oxidation typically leads to the formation of disulfides.

Logical Relationship: Factors Influencing Thiol Stability



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Caption: Factors promoting the oxidation of thiols and corresponding mitigation strategies.

Hypothetical Storage and Handling Recommendations

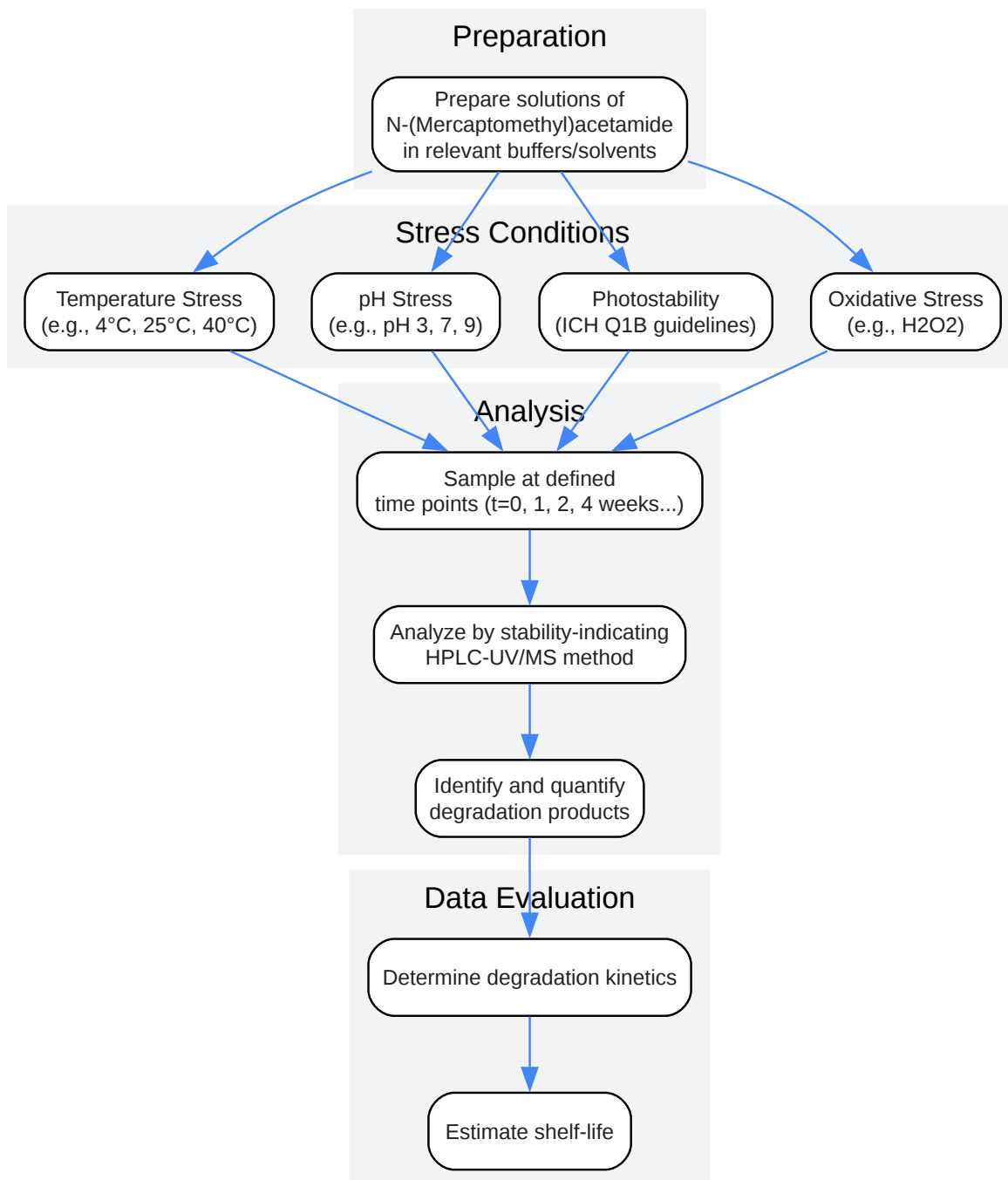
Based on the general chemical nature of thiols, the following are hypothetical best-practice recommendations for the storage and handling of **N-(Mercaptomethyl)acetamide** to maximize its shelf-life. These are not based on experimental data for this specific compound but on general chemical principles.

Parameter	Recommendation	Rationale
Temperature	Store at 2-8°C.	To slow down potential degradation reactions, including oxidation.
Atmosphere	Store under an inert atmosphere (e.g., nitrogen or argon).	To minimize oxidation by atmospheric oxygen.
Light	Store in amber or opaque containers.	To protect from light-induced degradation.
Container	Use tightly sealed containers.	To prevent exposure to air and moisture.
Purity	Use high-purity, metal-free solvents and reagents when in solution.	To avoid catalytic degradation by metal ions.

Proposed Experimental Protocol for Stability Assessment

For researchers and drug development professionals for whom the stability of **N-(Mercaptomethyl)acetamide** is a critical parameter, a formal stability study is recommended. The following outlines a general experimental protocol that could be adapted.

Experimental Workflow: Stability Testing



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Caption: A general workflow for conducting a stability study of **N-(Mercaptomethyl)acetamide**.

Methodology in Detail:

- **Develop a Stability-Indicating Analytical Method:** A reverse-phase High-Performance Liquid Chromatography (HPLC) method with UV detection would be a suitable starting point. The method should be capable of separating the parent compound from potential degradation products. Mass spectrometry (MS) detection can be used for the identification of unknown degradants.
- **Forced Degradation Studies:** Subject solutions of **N-(Mercaptomethyl)acetamide** to harsh conditions (e.g., strong acid, strong base, high heat, oxidation, and light) to generate degradation products and to validate the stability-indicating nature of the analytical method.
- **Formal Stability Study:**
 - Prepare solutions of the compound in buffers and/or co-solvent systems relevant to its intended use.
 - Aliquot the solutions into appropriate vials (e.g., amber glass).
 - Store the vials under various controlled conditions (e.g., refrigerated, room temperature, accelerated).
 - At specified time points, withdraw samples and analyze them using the validated stability-indicating method.
 - Quantify the amount of **N-(Mercaptomethyl)acetamide** remaining and any degradation products formed.
- **Data Analysis:** Plot the concentration of **N-(Mercaptomethyl)acetamide** versus time for each condition to determine the degradation kinetics and to estimate the shelf-life.

Conclusion

While a detailed technical guide on the stability and storage of **N-(Mercaptomethyl)acetamide** cannot be provided due to the current lack of specific data in the public domain, this document offers a guide based on general chemical principles for similar compounds. For any application where stability is a critical factor, it is strongly recommended that a formal stability study be conducted. Researchers are encouraged to publish such data to contribute to the broader scientific understanding of this compound.

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